

dihydrogen borate contribution to alkalinity calculations

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Compound Focus: Dihydrogenborate

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Chemical Basis of Borate Alkalinity

In water, boric acid (B(OH)_3) and the borate ion (B(OH)_4^-) exist in a pH-dependent equilibrium. This system resists changes in pH, particularly against pH increases [1].

- **Equilibrium Reaction:** The primary reaction is: $\text{B(OH)}_3 + \text{H}_2\text{O} \rightleftharpoons \text{B(OH)}_4^- + \text{H}^+$ [1] [2]
- **pKa Value:** The acid dissociation constant (pKa) for this equilibrium is approximately **9.2** at 25°C [1] [2]. This means borates are most effective as a buffer near this pH.
- **Mechanism:** Boric acid is a Lewis acid. It does not donate a proton directly but rather accepts a hydroxyl ion (OH^-) to form the tetrahydroxyborate ion, thereby neutralizing added base [1].

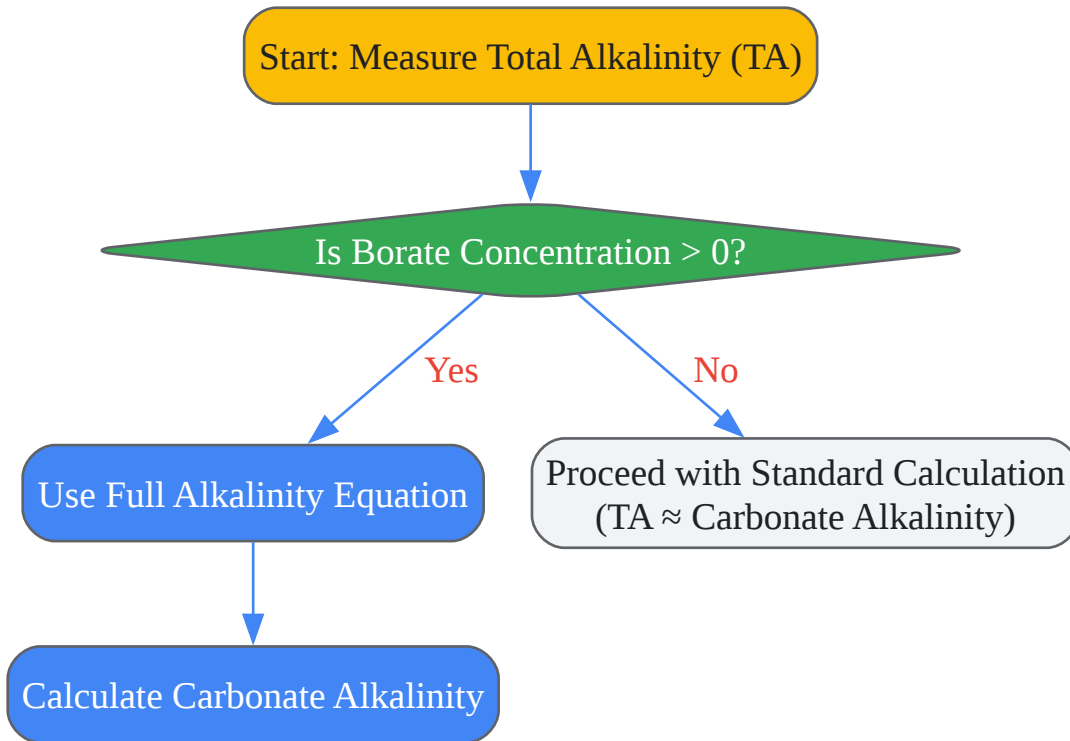
Contribution to Alkalinity Calculations

Total Alkalinity (TA) is the cumulative capacity of solution to neutralize acid. In systems containing borates, they must be included in the calculation [3].

- **Formula for Total Alkalinity:** The general form of the alkalinity equation in the presence of borates is: $\text{TA} = [\text{HCO}_3^-] + 2[\text{CO}_3^{2-}] + [\text{B(OH)}_4^-] + [\text{OH}^-] - [\text{H}^+] + \dots$ [3] Other minor contributors like silicate or phosphate can be included if significant.
- **Carbonate Alkalinity:** For practical water balance, especially in pools, it's often necessary to calculate the **Carbonate Alkalinity**, which isolates the contribution from the carbonate system. This is

crucial for accurate Langelier Saturation Index (LSI) calculations [1]: **Carbonate Alkalinity = Total Alkalinity - (Cyanurate Alkalinity + Borate Alkalinity)**

The following diagram illustrates the logical workflow for determining which alkalinity calculation to use.



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Quantitative Data and Corrections

The contribution of borate to total alkalinity is not constant; it varies with pH. The table below summarizes the mole fraction of borate that exists in the active, acid-neutralizing form ($B(OH)_4^-$) across a pH range.

Table 1: Borate Speciation and Alkalinity Contribution vs. pH

pH	Mole Fraction of $B(OH)_4^-$ (X)	Approx. Contribution to TA (as ppm $CaCO_3$ per 50 ppm Boron)*
7.0	~0.06	3.0
8.0	~0.39	19.5

pH	Mole Fraction of $B(OH)_4^-$ (χ)	Approx. Contribution to TA (as ppm $CaCO_3$ per 50 ppm Boron)*
8.4	~0.61	30.5
9.0	~0.86	43.0
9.2 (pKa)	0.50	25.0

*Calculation assumes: Borate Alkalinity (ppm $CaCO_3$) = [Borates as Boron (ppm)] \times (χ) \times (MW_ $CaCO_3$ / MW_B) \approx [B] \times χ \times 4.78 [1].

Experimental Protocol: Titration for Total Alkalinity with Borate Interference

This protocol outlines the titration method for measuring total alkalinity in a borate-buffered system.

1. Objective: To determine the total alkalinity of a water sample containing borates.

2. Materials and Equipment:

- Water sample (e.g., prepared borate buffer, pool or seawater)
- Hydrochloric Acid (HCl) or Sulfuric Acid (H_2SO_4), standardized solution (e.g., 0.1 N)
- pH Meter, calibrated with standard buffers (e.g., pH 4.01, 7.00, 10.01)
- Magnetic stirrer and stir bar
- Burette (50 mL, Class A)
- Volumetric flask (100 mL) and pipettes
- Beaker (150 mL or 250 mL)

3. Procedure:

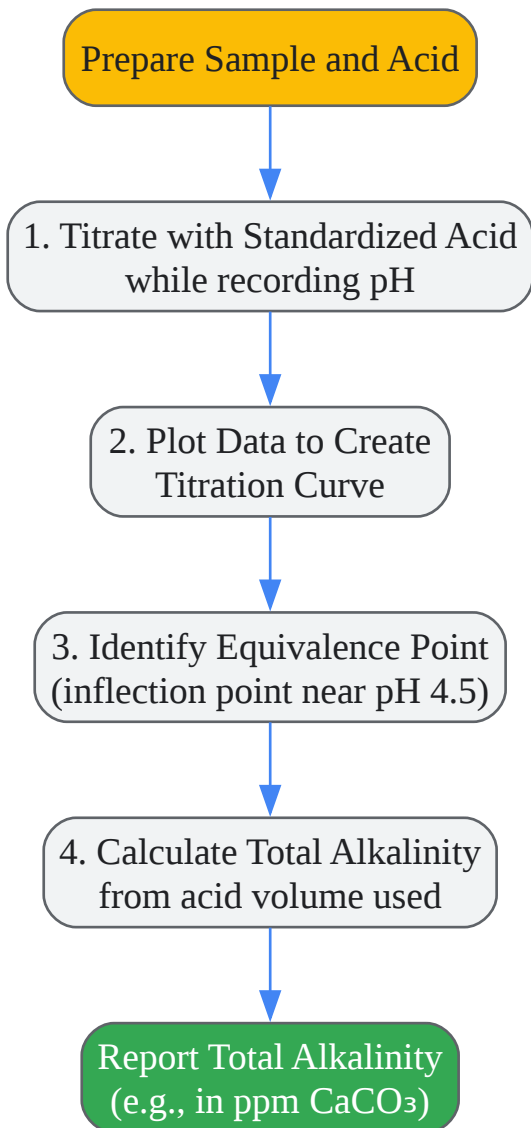
- **Step 1:** Pipette a known volume (e.g., 100.0 mL) of the sample into a clean beaker.
- **Step 2:** Place the beaker on the magnetic stirrer, insert the stir bar and the pH meter electrode. Begin gentle stirring.
- **Step 3:** Record the initial pH of the sample.

- **Step 4:** Titrate by gradually adding the standardized acid from the burette. Record the burette reading and corresponding pH after each addition, especially as you approach the target pH endpoints.
- **Step 5:** Continue the titration until the pH drops below 4.5.
- **Step 6:** Plot the pH vs. the volume of acid added (mL) to generate a titration curve.

4. Data Analysis:

- Identify the inflection points on the titration curve. The total alkalinity is typically determined by the acid volume required to reach a pH of 4.5 (for oceanography) or 4.3 (for pools), where carbonate and borate alkalinity have been neutralized [3].
- **Calculation:** Total Alkalinity (eq/L) = $(V_{\text{acid}} \times N_{\text{acid}}) / V_{\text{sample}}$ where:
 - V_{acid} = volume of acid used to reach the endpoint (L)
 - N_{acid} = normality of the acid (eq/L)
 - V_{sample} = volume of the sample (L) Convert to desired units (e.g., ppm CaCO_3).

The workflow for this titration and data interpretation process is detailed below.



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Application Notes for Researchers

- **Primary Use as pH Buffer:** The main application of borates is to resist a rise in pH, with an effective pKa of 9.2. This is valuable in maintaining stable pH conditions in chemical processes and analytical solutions [1] [4].
- **Impact on Saturation Indices:** In water chemistry modeling (e.g., LSI), the presence of borates slightly reduces the calculated carbonate alkalinity and pH ceiling, which must be factored in to avoid scaling or corrosion issues [1].
- **Algaestatic Properties:** Borates can function as an algaestat by disrupting cell wall development and metabolism in algae, which can indirectly lower chlorine demand in pools. This is distinct from its

buffering role [1] [5].

- **Safety and Handling:** Boric acid and borates have moderate acute toxicity. Adhere to a maximum recommended concentration of **50 ppm as boron** in aqueous systems. Always consult Safety Data Sheets (SDS) for proper handling and disposal [5].

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